

Application Note: Laboratory Synthesis of (Z)-Hex-4-enal

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Compound of Interest

Compound Name: (Z)-Hex-4-enal

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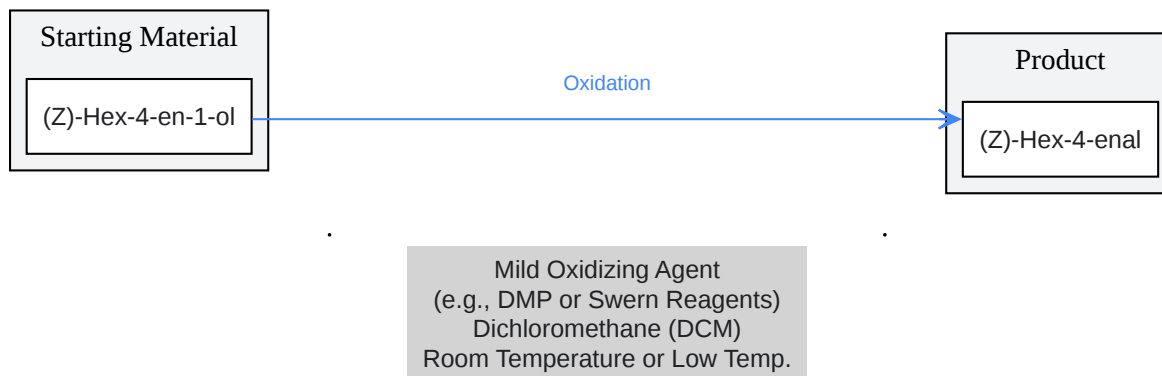
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Introduction

(Z)-Hex-4-enal is a volatile organic compound and a valuable intermediate in organic synthesis.^[1] Its aldehyde and alkene functional groups allow for a variety of chemical transformations, making it a useful building block for more complex molecules.^[2] This application note provides detailed protocols for the laboratory-scale synthesis of **(Z)-Hex-4-enal** via the oxidation of its corresponding alcohol, (Z)-Hex-4-en-1-ol. Two common and effective methods are presented: Dess-Martin Periodinane (DMP) oxidation and Swern oxidation. Both methods are known for their mild reaction conditions and high selectivity, preventing over-oxidation to the carboxylic acid.^{[2][3][4]}

General Synthesis Pathway

The primary strategy for synthesizing **(Z)-Hex-4-enal** in a laboratory setting is the selective oxidation of the primary alcohol, (Z)-Hex-4-en-1-ol. This transformation targets the hydroxyl group while preserving the integrity of the cis-alkene functionality.



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